

Application Notes and Protocols for Copper-Catalyzed Reactions Involving O-Acyl Oximes

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Compound of Interest

Compound Name: Acetoximebenzoate

Cat. No.: B15252623

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Audience: Researchers, scientists, and drug development professionals.

Introduction

O-acyl oximes, such as **acetoximebenzoate**, have emerged as versatile precursors in modern organic synthesis, particularly in copper-catalyzed reactions. These reactions often proceed via the formation of highly reactive iminyl radicals, which can undergo a variety of subsequent transformations, including C-H functionalization, cyclization, and cross-coupling reactions. This document provides an overview of key copper-catalyzed reactions involving O-acyl oximes, complete with detailed experimental protocols and quantitative data to facilitate their application in research and development.

Key Applications

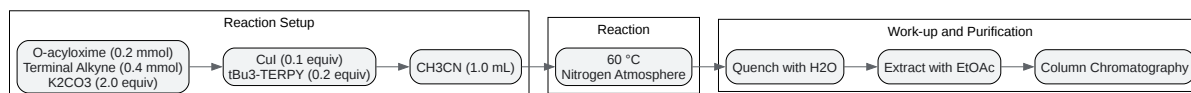
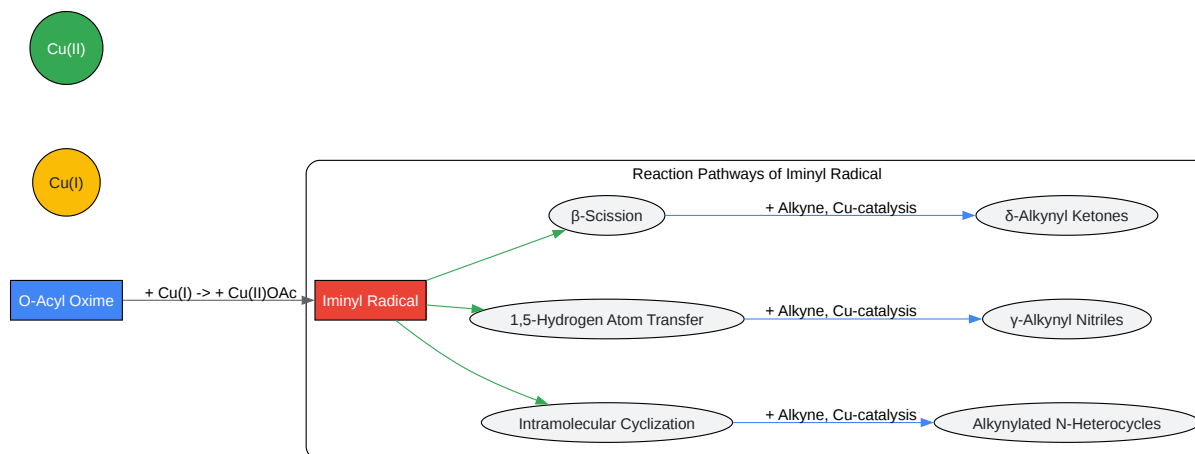
Copper-catalyzed reactions of O-acyl oximes have been successfully applied in the synthesis of a diverse range of valuable molecules, including:

- γ - and δ -Alkynyl Nitriles and Ketones: These reactions enable the functionalization of remote C(sp³)-H bonds.[1]
- Alkynylated N-Heterocycles: Photoinduced, copper-catalyzed radical cascade reactions provide access to these important structural motifs.[2]

- 1,1-Diaryl-substituted Alkynitriles: A three-component radical cross-coupling of oxime esters, styrenes, and boronic acids allows for the synthesis of these complex structures.

Reaction Mechanisms and Pathways

The central theme in many copper-catalyzed reactions of O-acyl oximes is the generation of an iminyl radical through a single-electron transfer (SET) process from a Cu(I) species. This iminyl radical can then undergo several key reaction pathways, as illustrated in the following diagram.



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References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
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